

Safe Handling and Disposal of 5-BrdUTP Sodium Salt

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Compound of Interest

Compound Name: 5-BrdUTP sodium salt

Cat. No.: B15587784

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Proper management of 5-bromo-2'-deoxyuridine 5'-triphosphate (5-BrdUTP) sodium salt is essential for laboratory safety and environmental protection. As a halogenated nucleotide, this compound requires specific handling and disposal procedures. The following guide provides essential safety information and procedural steps for researchers and laboratory personnel.

Disclaimer: This guide is intended for informational purposes. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.

Immediate Safety and Handling Precautions

Before handling **5-BrdUTP sodium salt**, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use chemical-resistant gloves.
- Body Protection: A lab coat is required.

- Respiratory Protection: For operations that may generate dust, a P2 (EN 143) respirator cartridge is recommended[1].

In case of accidental release, absorb the spill with an inert, dry material, place it in a suitable container for disposal, and ventilate the area[2].

Step-by-Step Disposal Procedure for 5-BrdUTP Sodium Salt

Given its classification as a halogenated organic compound, **5-BrdUTP sodium salt** waste must not be disposed of down the drain[2]. It should be segregated and managed as hazardous waste[2][3][4].

- Segregation:
 - Collect all waste containing **5-BrdUTP sodium salt** separately from non-halogenated waste[3][4]. This includes pure compound, contaminated solutions, and disposable materials like gloves and weighing boats.
 - Do not mix with incompatible materials such as strong acids, bases, or oxidizing agents[2].
- Containerization:
 - Use a designated, compatible, and clearly labeled hazardous waste container. Polyethylene containers are often recommended for halogenated solvent waste[2].
 - The container must have a secure, threaded cap to prevent spills and the escape of vapors[4].
 - Keep the waste container closed at all times, except when adding waste[4].
- Labeling:
 - Label the waste container clearly with the words "Hazardous Waste"[5].
 - Identify the contents fully, writing out "**5-BrdUTP sodium salt**" or "Waste Halogenated Organics". Avoid using abbreviations or chemical formulas[4].

- Maintain a list of all chemicals in the container if it is used for mixed halogenated waste[4].
- Storage and Pickup:
 - Store the sealed waste container in a designated, well-ventilated area, away from general lab traffic.
 - Follow your institution's procedures for hazardous waste pickup. Contact your EHS office to schedule a collection.

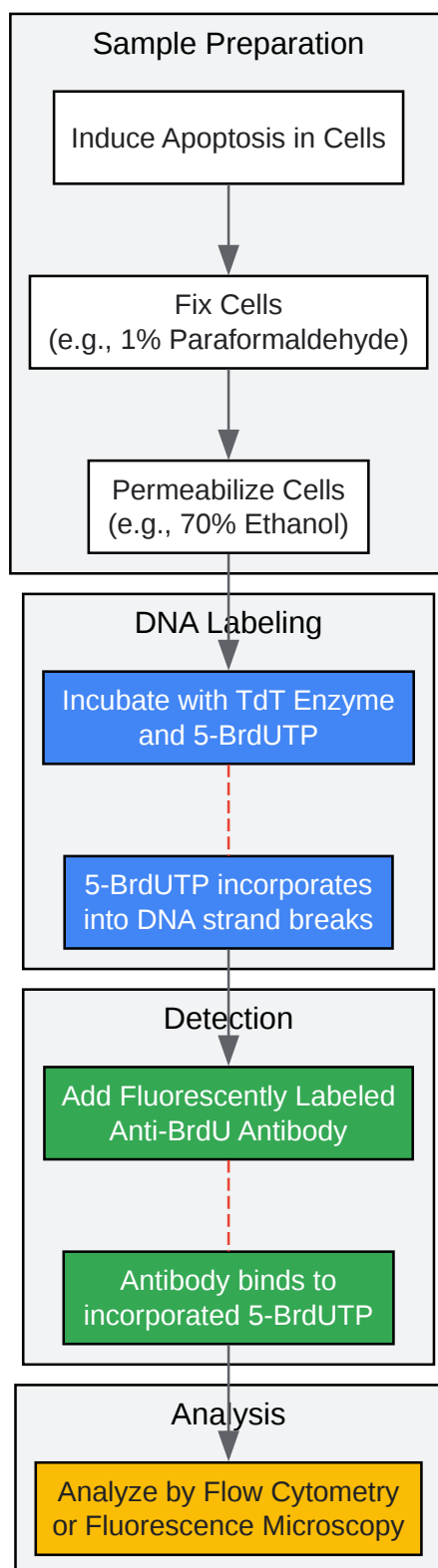
Quantitative and Chemical Data

The following table summarizes key quantitative data for **5-BrdUTP sodium salt**.

Property	Value
Storage Temperature	-20°C[1][6]
Purity	≥90% or 97% depending on the supplier[1][7]
Solubility in Water	50 mg/mL[1]
Molecular Formula	$C_9H_{14}BrN_2O_{14}P_3 \cdot xNa$
Molecular Weight	547.04 g/mol (varies with sodium content)[1][6]
Appearance	Powder[1]

Experimental Workflow: Apoptosis Detection via TUNEL Assay

5-BrdUTP is a key reagent in the TUNEL (TdT-mediated dUTP Nick End Labeling) assay, which is used to detect DNA fragmentation, a hallmark of apoptosis. The workflow below illustrates the main steps of this process.



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Caption: Workflow of a TUNEL assay using 5-BrdUTP for apoptosis detection.

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References

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